

Application Notes and Protocols for Measuring SC-58272 Activity

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Compound of Interest

Compound Name: SC-58272

Cat. No.: B1680878

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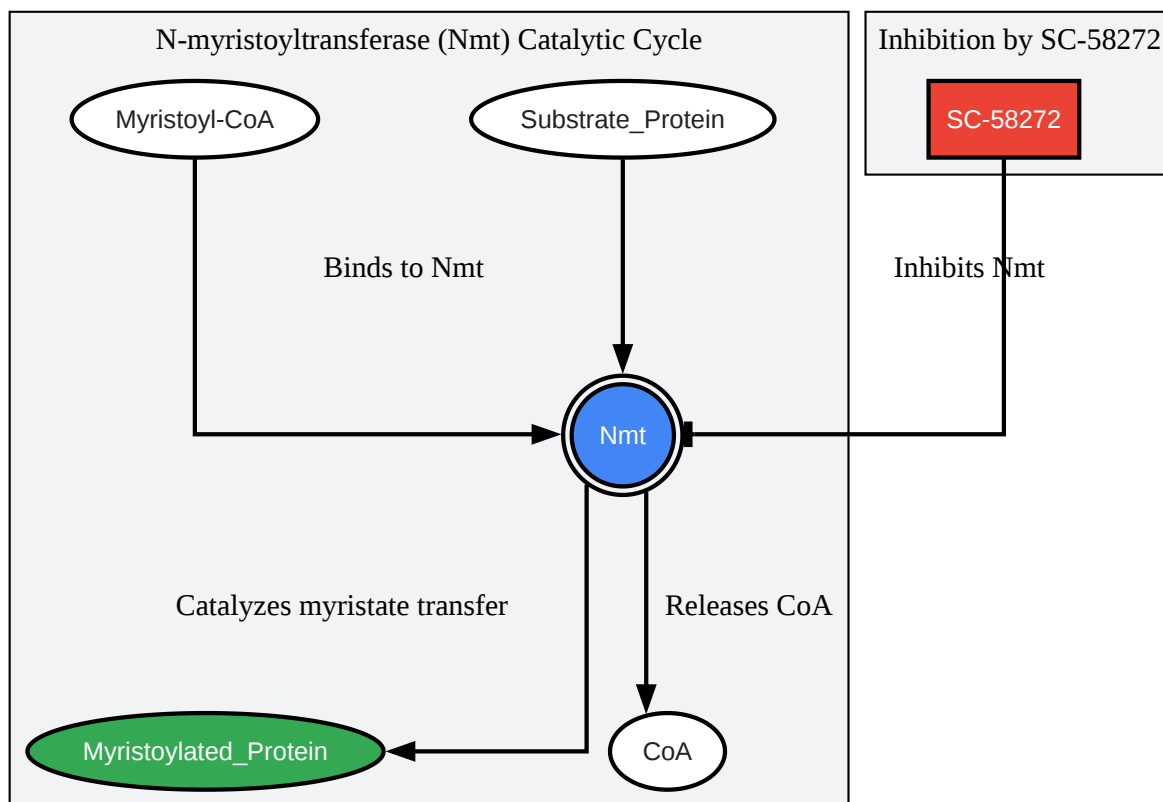
Introduction

SC-58272 is a potent and selective inhibitor of N-myristoyltransferase (Nmt), an essential enzyme in many eukaryotes, including the fungal pathogen *Candida albicans*. This document provides detailed application notes and protocols for measuring the in vitro activity of **SC-58272** against its primary target, N-myristoyltransferase. N-myristoylation is a lipid modification where Nmt catalyzes the transfer of myristate, a 14-carbon saturated fatty acid, from myristoyl-CoA to the N-terminal glycine residue of a wide range of cellular and viral proteins. This modification is crucial for protein localization, stability, and function. The significant selectivity of **SC-58272** for fungal Nmt over its human counterpart makes it a compound of interest in the development of antifungal therapeutics.

Mechanism of Action of SC-58272

SC-58272 acts as a competitive inhibitor of N-myristoyltransferase. It binds to the enzyme, preventing the transfer of myristate from myristoyl-CoA to the N-terminal glycine of substrate proteins. This inhibition disrupts the function of myristoylated proteins, which can lead to cell death, particularly in organisms highly dependent on this enzymatic activity.

Signaling Pathway and Inhibition



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Caption: Inhibition of the N-myristoyltransferase (Nmt) catalytic cycle by **SC-58272**.

Quantitative Data

The inhibitory activity of **SC-58272** is typically quantified by its half-maximal inhibitory concentration (IC₅₀). The following table summarizes the reported IC₅₀ values for **SC-58272** against *Candida albicans* Nmt and human Nmt, highlighting its selectivity.

Target Enzyme	Organism	IC50 (nM)	Selectivity (Human/Fungal)
N-myristoyltransferase (Nmt)	Candida albicans	56[1]	~250-fold
N-myristoyltransferase (Nmt)	Homo sapiens	14,100[1]	-

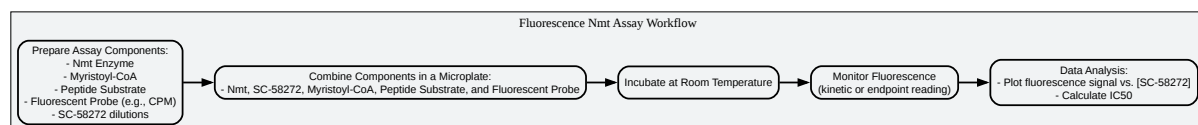
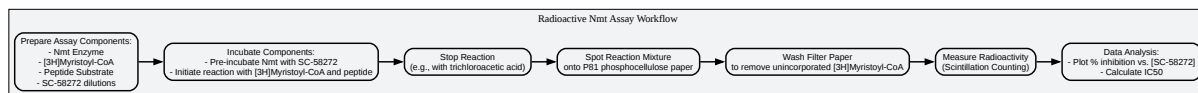
Experimental Protocols

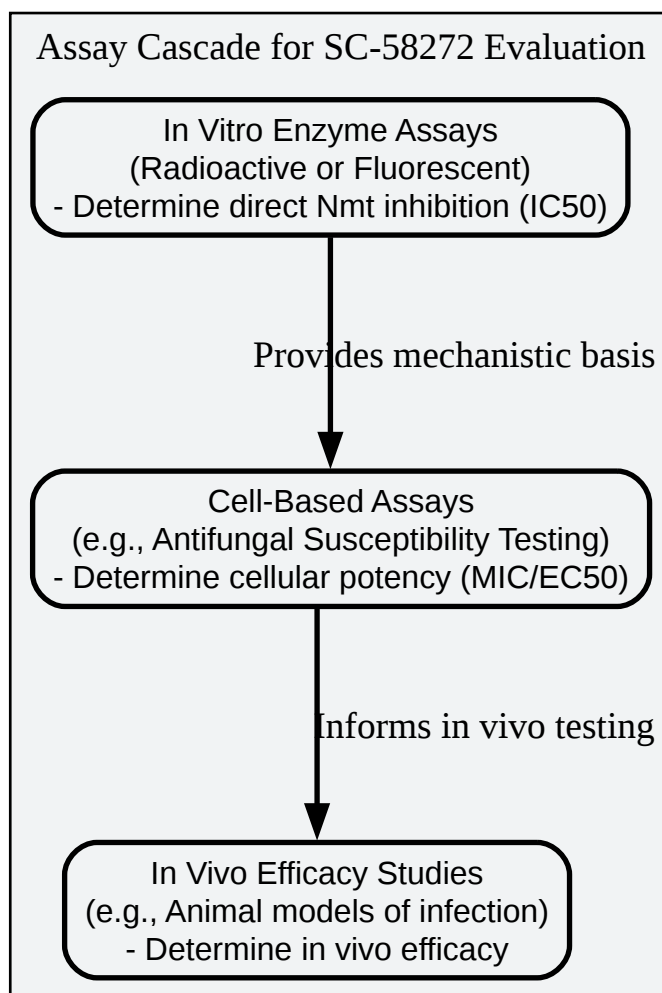
Two primary methods for measuring Nmt activity and its inhibition by **SC-58272** are the radioactive-based filter paper assay and the fluorescence-based assay.

Radioactive-Based N-myristoyltransferase Inhibition Assay

This assay measures the incorporation of radiolabeled myristic acid into a peptide substrate.

Experimental Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
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